

1-Tetralone: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Tetralone

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CAS Number: 529-34-0

This technical guide provides an in-depth overview of **1-Tetralone**, a versatile bicyclic aromatic ketone utilized as a key starting material and intermediate in the synthesis of various agricultural and pharmaceutical agents.^[1] This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical and Physical Properties

1-Tetralone, also known as 3,4-dihydronaphthalen-1(2H)-one, is a colorless to light yellow liquid with a faint odor.^{[1][2]} It is a derivative of tetralin, which is a hydrogenated form of naphthalene.^[2] Key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₀ O	[1][2][3][4]
Molar Mass	146.19 g/mol	[1][4][5][6][7]
Appearance	Colorless to yellow or amber liquid	[1][2][5]
Melting Point	2-8 °C	[1][3][4][5]
Boiling Point	255-257 °C at 760 mmHg; 113-116 °C at 8 hPa; 127 °C at 13 mmHg	[1][2][3][4][5]
Density	1.099 g/cm ³ at 25 °C	[1][3][4]
Flash Point	>110 °C	[2][5][8]
Solubility in Water	Insoluble	[1][2][5]
Solubility in Organic Solvents	Soluble	[1]
Vapor Pressure	2.7 Pa at 20 °C; 0.02 mmHg at 20 °C	[1][8]
Refractive Index (n _D)	1.5672 at 20 °C	[1][5]


Safety and Hazard Information

1-Tetralone is classified as harmful if swallowed.[5][7][9] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[9] Work should be conducted in a well-ventilated area or under a chemical fume hood.[8][9]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed

GHS Pictogram:

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Signal Word:Warning[1][3][5][9]

Precautionary Statements:[1][5][7][9][10]

- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P301 + P317: IF SWALLOWED: Get medical help.
- P330: Rinse mouth.
- P501: Dispose of contents/container to an approved waste disposal plant.

Toxicological Data

Test	Species	Route	Value
LD50	Rabbit	Dermal	2192 mg/kg body weight
LD50	Rat	Oral	888 mg/kg

Note on Experimental Protocols: The provided toxicological data is based on cited literature. Detailed experimental protocols for the determination of these values are not publicly available in the referenced safety data sheets. For comprehensive toxicological studies, consulting primary research articles is recommended.

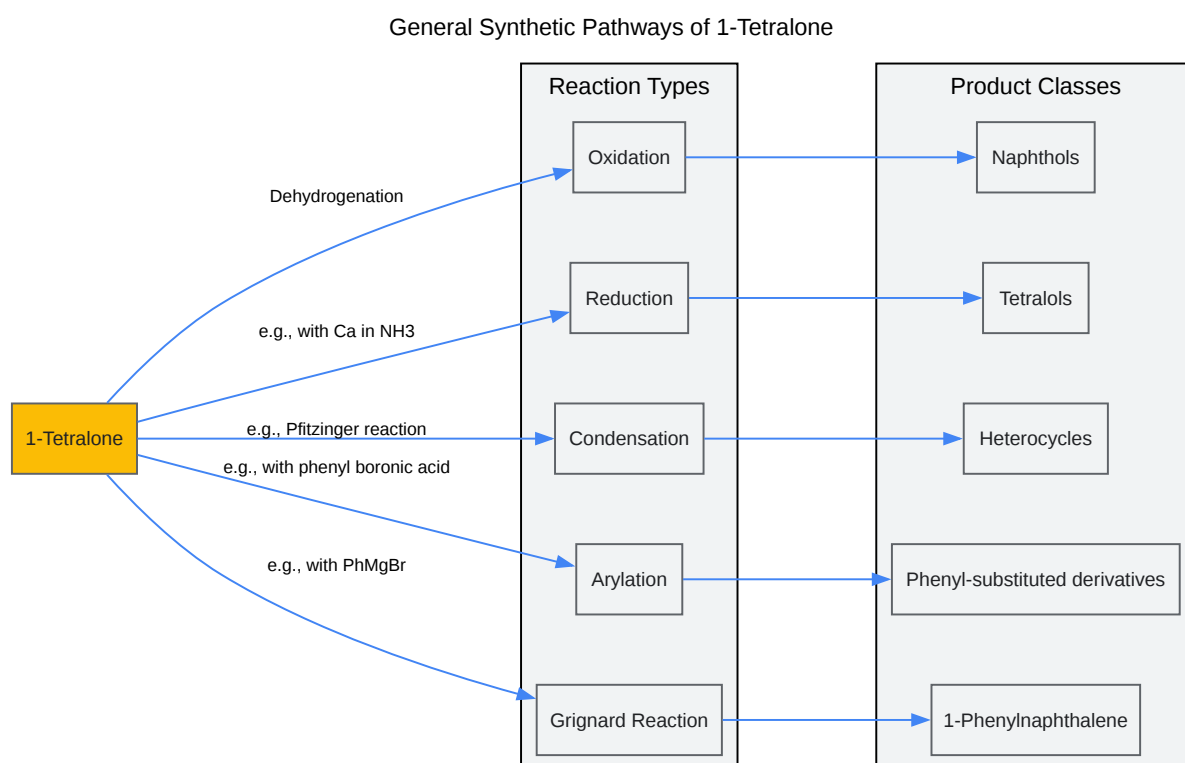
Reactivity and Stability

1-Tetralone is stable under normal laboratory conditions.[2][8][11] It is incompatible with strong oxidizing agents and strong reducing agents.[8][12] The methylene group alpha to the ketone is particularly reactive and can participate in various chemical reactions.[1]

Synthetic Applications

1-Tetralone serves as a versatile precursor in organic synthesis. Its chemical structure allows for a variety of transformations, making it a valuable building block for more complex molecules, including pharmaceuticals and agrochemicals.

A generalized workflow for the synthetic utility of **1-Tetralone** is depicted below. This diagram illustrates how the core structure of **1-Tetralone** can be modified through various reaction types to yield diverse chemical entities.



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Caption: Synthetic utility of **1-Tetralone**.

Experimental Protocols

While detailed, step-by-step experimental protocols are beyond the scope of this guide, the following outlines the general methodologies for key reactions involving **1-Tetralone** as described in the literature.

Reduction to 1-Tetralol

The reduction of **1-Tetralone** to 1-tetralol can be achieved with high yield using calcium in liquid ammonia at low temperatures.^[1]

Pfitzinger Reaction

In a Pfitzinger reaction, **1-Tetralone** can be reacted with isatin to form 3,4-dihydro-1,2-benzacridine-5-carboxylic acid, also known as tetrofan.^[1]

Grignard Reaction

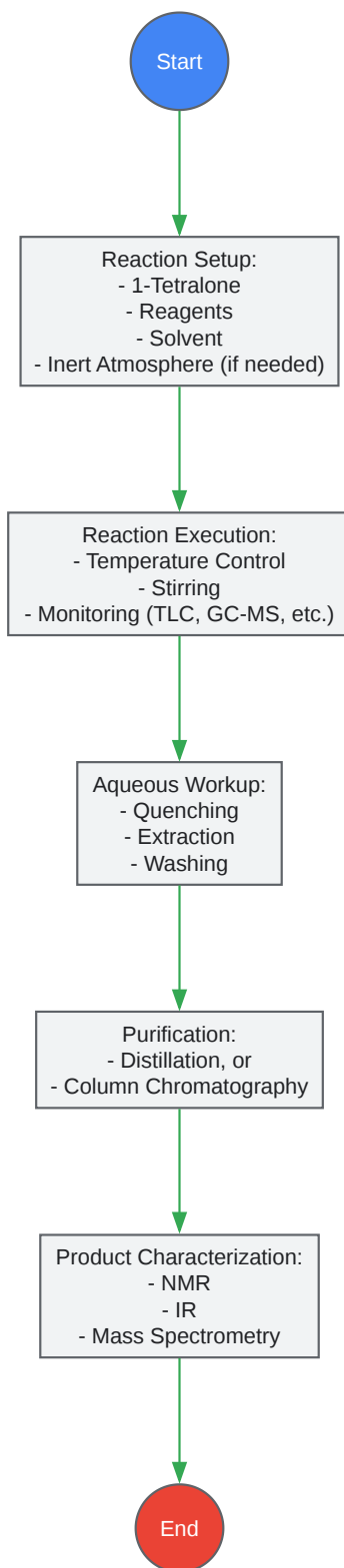
A Grignard reaction of **1-Tetralone** with phenylmagnesium bromide results in the formation of a tertiary alcohol.^[1] Subsequent treatment with acetic anhydride and dehydration with elemental sulfur can yield 1-phenylnaphthalene.^[1]

Ruthenium-Catalyzed Arylation

The arylation of **1-Tetralone** at the 8-position can be accomplished using a ruthenium(II) catalyst with a phenyl boronic acid neopentyl glycol ester, yielding 8-phenyl-**1-tetralone**.^[1]

The logical workflow for a typical chemical synthesis experiment starting from **1-Tetralone** is illustrated in the following diagram.

General Experimental Workflow for 1-Tetralone Synthesis

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Caption: A typical chemical synthesis workflow.

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